

Proper Disposal of Halazone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Halazone

Cat. No.: B1210301

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This document provides essential safety and logistical information for the proper handling and disposal of **Halazone** (CAS RN: 80-13-7) in a laboratory setting. The following procedures are designed to ensure the safety of researchers and compliance with environmental regulations.

Essential Safety & Handling Precautions

Halazone is a white crystalline solid with a distinct chlorine-like odor.[1][2] It is an N-chlorosulfonamide and functions as a potent chlorinating agent.[2][3] Due to its chemical nature, specific precautions must be taken.

Personal Protective Equipment (PPE): When handling **Halazone**, especially in its solid form, the following PPE is mandatory:

- **Eye Protection:** Safety glasses or goggles.[1]
- **Hand Protection:** Wear two pairs of dissimilar protective gloves. If contact occurs, change gloves immediately.[1]
- **Body Protection:** A disposable laboratory suit (e.g., Tyvek®) is recommended.[1]
- **Respiratory Protection:** For handling the powder or where dust formation is possible, use a NIOSH-approved chemical cartridge respirator with an organic vapor and high-efficiency particulate filter.[1]

Chemical and Physical Properties

Understanding the properties of **Halazone** is crucial for its safe handling and disposal. The compound is sensitive to light and hydrolyzes in water to release hypochlorous acid and chlorine gas.^[1] It is incompatible with strong oxidizing agents.^[4]

| Property | Value |
|------------------------------|---|
| Molecular Formula | C ₇ H ₅ Cl ₂ NO ₄ S ^[5] |
| Molar Mass | 270.08 g·mol ⁻¹ ^[5] |
| Melting Point | 213 °C (decomposes at ~195 °C) ^{[1][2][5]} |
| Appearance | White powder or crystalline solid ^[1] |
| Odor | Chlorine- or chloroform-like ^[1] |
| Water Solubility | < 1 g/L at 21 °C ^{[2][5]} |
| Solubility in other solvents | Soluble in alcohol, glacial acetic acid, alkali hydroxides, and carbonates ^[1] |
| Decomposition Products | Emits chlorine, nitrous oxides, and sulfur oxides upon decomposition ^[1] |

Spill Management Protocol

In the event of a **Halazone** spill, immediate and proper cleanup is critical to prevent exposure and environmental contamination.

Experimental Protocol for Spill Cleanup:

- Evacuate and Restrict Area: Immediately alert others and restrict access to the spill area. Ensure the area is well-ventilated.^[6]
- Don Appropriate PPE: Before beginning cleanup, put on all required personal protective equipment as outlined in Section 1.
- Contain the Spill:

- For Solid Spills: Do NOT dry sweep. To prevent dust from forming, moisten paper towels with 60-70% ethanol and use them to clean up the solid material.[1][7]
- For Liquid Solutions: Use an absorbent material like vermiculite, sand, or sodium bicarbonate to contain and absorb the spill.[1]
- Transfer Spilled Material: Carefully transfer the dampened or absorbed material into a suitable, clearly labeled, and sealable container for hazardous waste.[7]
- Decontaminate the Area:
 - Wipe the spill area with absorbent paper dampened with 60-70% ethanol.[7]
 - Follow the ethanol wipe with a thorough washing of the area using a strong soap and warm water solution.[1][7]
- Dispose of Cleanup Materials: All materials used for cleanup (e.g., paper towels, absorbent pads, contaminated gloves) must be sealed in a vapor-tight plastic bag and disposed of as hazardous waste.[1][7]
- Seek Verification: Do not re-enter the contaminated area without protective gear until a Safety Officer has verified that the area is properly cleaned.[7]

Waste Disposal Procedures

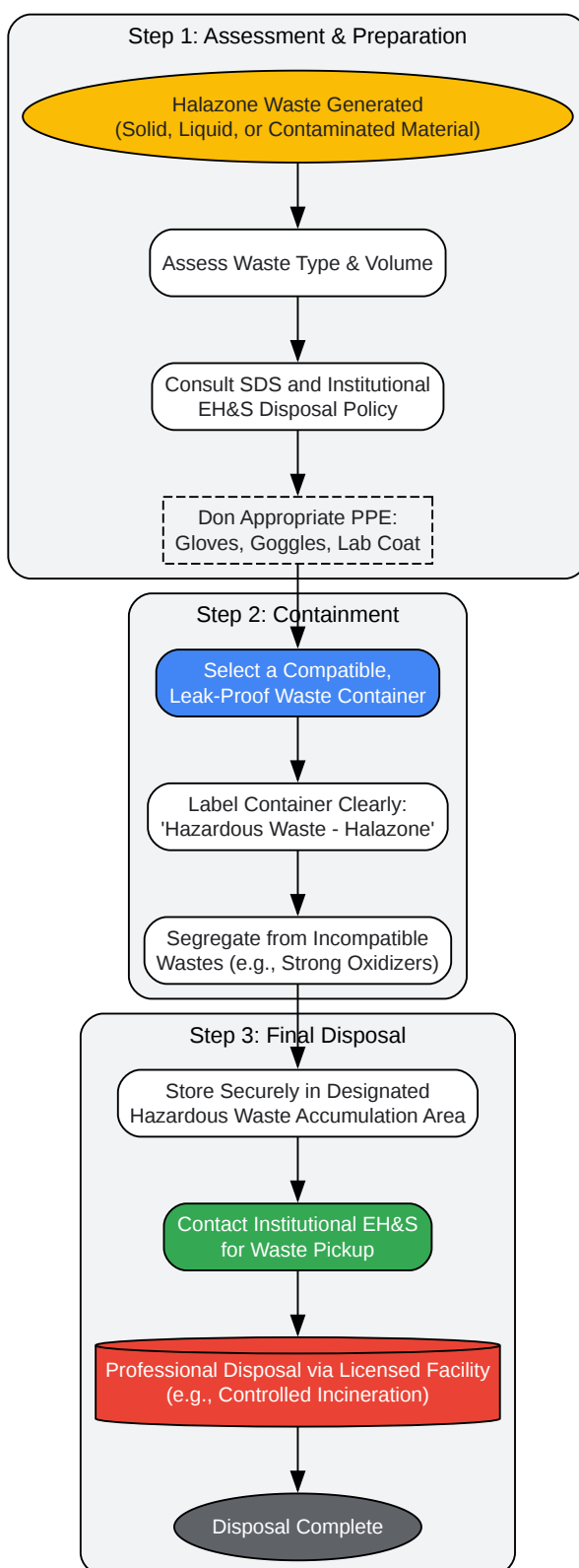
Halazone is a halogenated organic compound and is subject to specific hazardous waste regulations.[8][9] Under no circumstances should **Halazone** waste be discharged into the sewer system or disposed of in regular trash.[6]

Step-by-Step Disposal Plan:

- Waste Identification and Segregation:
 - Collect all **Halazone** waste, including pure chemical, contaminated materials, and solutions, in a dedicated hazardous waste container.
 - Do not mix **Halazone** waste with other chemical waste streams unless explicitly permitted by your institution's safety office.

- Container Selection and Labeling:
 - Use a compatible, tightly sealed container for waste collection.[\[10\]](#)
 - Clearly label the container with "Hazardous Waste," "**Halazone**," and the specific components and concentrations.
- Arrange for Professional Disposal:
 - The primary and recommended disposal method for **Halazone** is through a licensed chemical destruction facility.[\[6\]](#)
 - Contact your institution's Environmental Health and Safety (EH&S) department to arrange for pickup and disposal.
 - The preferred disposal technologies for halogenated organic compounds are controlled incineration with flue gas scrubbing or other chemical dechlorination methods.[\[6\]](#)[\[8\]](#)
- Disposal of Contaminated Packaging:
 - Empty containers that held **Halazone** must also be treated as hazardous waste.
 - Containers can be triple-rinsed with a suitable solvent (like ethanol), with the rinsate collected as hazardous waste. After this decontamination, the container may be offered for recycling or disposal according to institutional policy.[\[6\]](#)

Mandatory Visualizations



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Caption: Workflow for the safe disposal of **Halazone** waste in a laboratory setting.

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References

- 1. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 2. webqc.org [webqc.org]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Halazone Four Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. Halazone - Wikipedia [en.wikipedia.org]
- 6. chemicalbook.com [chemicalbook.com]
- 7. HALAZONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 9. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [ecfr.gov]
- 10. ethz.ch [ethz.ch]
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